

# A Technical Guide to the Physicochemical Properties of 2,3-Dichlorobenzonitrile

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzonitrile

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This technical guide provides an in-depth overview of the melting and boiling points of **2,3-Dichlorobenzonitrile** ( $C_7H_3Cl_2N$ ), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> This document outlines its key physical properties, detailed experimental protocols for their determination, and a workflow for its synthesis.

## Core Physical Properties

The accurate determination of melting and boiling points is crucial for the identification, purification, and handling of chemical compounds. The data for **2,3-Dichlorobenzonitrile** is summarized below.

Property	Value
Melting Point	60-64 °C <sup>[1][2][3]</sup>
Boiling Point	$253.1 \pm 20.0$ °C (at 760 mmHg) <sup>[2]</sup>
Molecular Weight	172.01 g/mol <sup>[4]</sup>
Molecular Formula	$C_7H_3Cl_2N$ <sup>[4]</sup>

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid organic compound like **2,3-Dichlorobenzonitrile**.

## Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this occurs over a narrow range. The following protocol describes the capillary method, a common and accurate technique.[\[5\]](#)

### Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[\[5\]](#)[\[6\]](#)
- Thermometer
- Sample of **2,3-Dichlorobenzonitrile**
- Mortar and pestle
- Heating bath fluid (if using a Thiele tube)

### Procedure:

- Sample Preparation: A small amount of **2,3-Dichlorobenzonitrile** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[5\]](#)[\[6\]](#)
- Apparatus Setup:
  - Mel-Temp Apparatus: The capillary tube is placed in the sample holder of the apparatus.
  - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. The thermometer and tube are then immersed in the heating oil of the Thiele tube.

- Determination:
  - The sample is heated rapidly at first to determine an approximate melting range.
  - The apparatus is allowed to cool, and a fresh sample is used for a more precise measurement.
  - The heating rate is slowed to 1-2 °C per minute as the approximate melting point is approached.
  - The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded. The melting point is reported as the range  $T_1 - T_2$ .[\[7\]](#)

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[7\]](#) The following micro-boiling point determination method is suitable for small quantities of a substance.

### Apparatus and Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Sample of **2,3-Dichlorobenzonitrile** (melted)

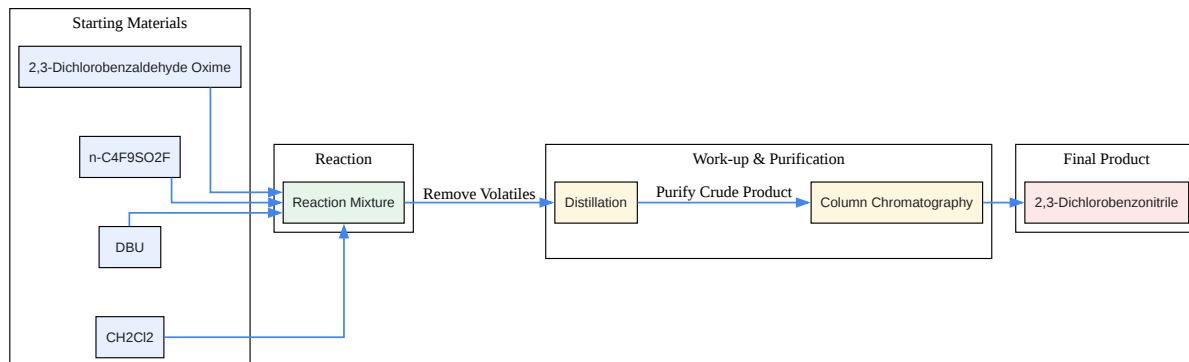
### Procedure:

- Sample Preparation: A small amount of **2,3-Dichlorobenzonitrile** is placed in a small test tube and gently heated until it melts.

- Apparatus Setup: A capillary tube is sealed at one end and placed, open end down, into the liquid sample in the test tube. The test tube is then attached to a thermometer.
- Determination:
  - The apparatus is immersed in a heating bath and heated gently.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[6]
  - The heating is discontinued, and the liquid is allowed to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[6]

## Synthesis Workflow

**2,3-Dichlorobenzonitrile** can be synthesized from 2,3-dichlorobenzaldehyde oxime. The following diagram illustrates the key steps in this process.[1]



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Caption: Synthesis of **2,3-Dichlorobenzonitrile**.

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